

Application Notes and Protocols for Proliferation Assays Using Tdzd-8

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Compound of Interest

Compound Name:	Tdzd-8
CAS No.:	327036-89-5
Cat. No.:	B1684334

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These application notes provide detailed protocols for assessing the anti-proliferative effects of **Tdzd-8**, a non-ATP competitive inhibitor of Glycogen Synthase Kinase 3 β (GSK-3 β), using MTT and BrdU assays.

Tdzd-8 has been shown to suppress the growth of various cancer cell lines, including glioblastoma, by inhibiting proliferation and inducing apoptosis.[1][2] The following protocols are designed to offer a standardized methodology for evaluating the efficacy of **Tdzd-8** in cell proliferation studies.

Mechanism of Action: Tdzd-8 and GSK-3 β Signaling

Tdzd-8 is a thiadiazolidinone compound that acts as a potent and selective inhibitor of GSK-3 β . [1][3] GSK-3 β is a key regulator of numerous cellular processes, including cell proliferation, apoptosis, and differentiation.[4][5] In many cancer types, GSK-3 β is implicated in promoting tumorigenesis.[1][2] **Tdzd-8** inhibits GSK-3 β activity, which can lead to the activation of

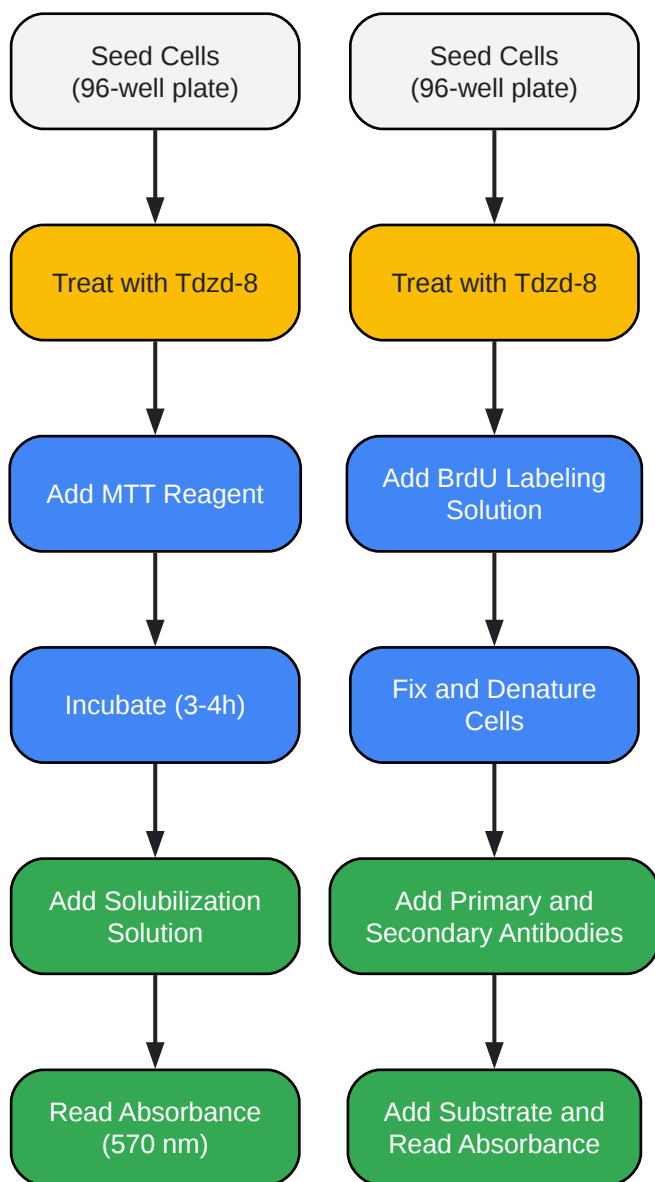
downstream signaling pathways, such as the ERK/p90RSK pathway, and subsequent inhibition of cell proliferation.^{[1][2]}



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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References

- [1. Inhibition of Glioblastoma Growth by the Thiadiazolidinone Compound TDZD-8 | PLOS One \[journals.plos.org\]](#)

- [2. Inhibition of Glioblastoma Growth by the Thiadiazolidinone Compound TDZD-8 - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. selleckchem.com \[selleckchem.com\]](#)
- [4. Glycogen synthase kinase 3 \$\beta\$ inhibition enhanced proliferation, migration and functional re-endothelialization of endothelial progenitor cells in hypercholesterolemia microenvironment - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. GSK-3 \$\beta\$: A Bifunctional Role in Cell Death Pathways - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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